

# In-Depth Technical Guide to m-PEG16-alcohol: Molecular Weight and Purity

Author: BenchChem Technical Support Team. Date: December 2025



This technical guide provides a comprehensive overview of the molecular weight and purity of methoxy-poly(ethylene glycol) with 16 ethylene glycol units (**m-PEG16-alcohol**). It is intended for researchers, scientists, and drug development professionals who utilize this molecule in their work. This document outlines the key specifications, the analytical techniques used for its characterization, and the underlying chemical principles.

**m-PEG16-alcohol** is a monodisperse polyethylene glycol derivative that is widely used as a linker in the development of PROTACs (Proteolysis Targeting Chimeras) and as a building block for creating more complex PEGylated molecules.[1] Its hydrophilic nature enhances the solubility of conjugated molecules in aqueous media.[2] The terminal hydroxyl group allows for further chemical modification and attachment to other molecules of interest.[2]

## **Physicochemical Properties**

The fundamental properties of **m-PEG16-alcohol** are summarized in the table below. These values are critical for accurate stoichiometric calculations in chemical reactions and for the precise characterization of resulting conjugates.

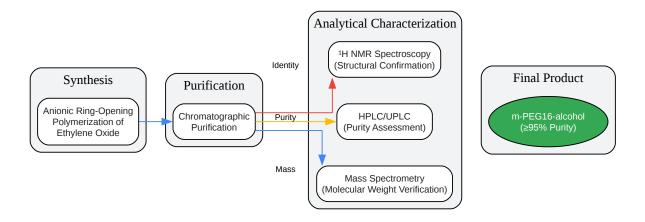


| Property          | Value   | References   |
|-------------------|---|--------------|
| Chemical Name     | 2,5,8,11,14,17,20,23,26,29,32,<br>35,38,41,44,47-<br>Hexadecaoxanonatetracontan-<br>49-ol | [3]          |
| Synonyms          | Hexadecaethylene glycol<br>monomethyl ether, Methoxyl-<br>PEG16-alcohol                   | [3]          |
| CAS Number        | 133604-58-7   | [2][3][4][5] |
| Molecular Formula | C33H68O17   | [2][3][4]    |
| Molecular Weight  | 736.88 g/mol  | [1][3]       |
| Purity            | Typically ≥95%  | [3][5]       |

## **Quality Control and Purity Assessment Workflow**

The quality of **m-PEG16-alcohol** is paramount for its application in research and drug development. The primary impurity of concern is the corresponding polyethylene glycol diol, which can arise from the presence of water during the synthesis process. The following diagram illustrates a typical workflow for the quality control and purity assessment of **m-PEG16-alcohol**.





Click to download full resolution via product page

Caption: Quality control workflow for **m-PEG16-alcohol**.

### **Experimental Protocols**

The determination of molecular weight and purity of **m-PEG16-alcohol** relies on a combination of analytical techniques. Below are detailed methodologies for the key experiments.

#### **Nuclear Magnetic Resonance (NMR) Spectroscopy**

- Objective: To confirm the chemical structure of m-PEG16-alcohol and to assess the ratio of the methoxy end-group to the ethylene glycol repeat units.
- Instrumentation: A 400 MHz or higher NMR spectrometer.
- Sample Preparation: Dissolve 5-10 mg of m-PEG16-alcohol in 0.6-0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, Deuterium Oxide).
- Data Acquisition:

Experiment: ¹H NMR

Number of Scans: 16 or 32



- Relaxation Delay: 5 seconds
- Data Analysis:
  - The sharp singlet peak corresponding to the methoxy (CH₃O-) protons should be observed around 3.38 ppm.
  - The large multiplet corresponding to the ethylene glycol (-OCH<sub>2</sub>CH<sub>2</sub>O-) protons should be observed around 3.64 ppm.
  - The integration of the methoxy peak (normalized to 3 protons) relative to the integration of the ethylene glycol backbone protons can be used to confirm the degree of polymerization.

### **High-Performance Liquid Chromatography (HPLC)**

- Objective: To determine the purity of m-PEG16-alcohol and to quantify any impurities, such as the corresponding PEG-diol.
- Instrumentation: An HPLC or UPLC system equipped with a UV or an Evaporative Light Scattering Detector (ELSD). A reverse-phase C18 column is commonly used.
- Mobile Phase:
  - Solvent A: Water with 0.1% trifluoroacetic acid (TFA) or formic acid.
  - Solvent B: Acetonitrile with 0.1% trifluoroacetic acid (TFA) or formic acid.
- Gradient Elution: A linear gradient from a low to a high percentage of Solvent B over 20-30
  minutes is typically employed to ensure the separation of components with different
  polarities.
- Flow Rate: 0.5 1.0 mL/min.
- Column Temperature: 30-40 °C.
- Data Analysis: The purity is calculated based on the area of the main peak relative to the total area of all peaks in the chromatogram.



#### **Mass Spectrometry (MS)**

- Objective: To confirm the molecular weight of **m-PEG16-alcohol**.
- Instrumentation: An Electrospray Ionization Mass Spectrometer (ESI-MS) or a Matrix-Assisted Laser Desorption/Ionization Time-of-Flight Mass Spectrometer (MALDI-TOF).
- Sample Preparation: The sample is dissolved in a suitable solvent (e.g., methanol, acetonitrile) at a low concentration (e.g., 1 mg/mL) and may be mixed with a matrix for MALDI-TOF analysis.
- Data Analysis: The resulting mass spectrum should show a prominent peak corresponding to the molecular ion of **m-PEG16-alcohol** (e.g., [M+Na]+ or [M+H]+). The observed mass should be within a narrow tolerance of the calculated theoretical mass (736.88 g/mol ).[6]

This comprehensive guide provides the essential technical details regarding the molecular weight and purity of **m-PEG16-alcohol**, which are critical for its successful application in scientific research and development. The provided experimental protocols offer a foundation for the analytical characterization of this important chemical entity.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. m-PEG16-alcohol, 133604-58-7 | BroadPharm [broadpharm.com]
- 3. mPEG16-OH, m-PEG16-alcohol (CAS: 133604-58-7) Biopharma PEG [biochempeg.com]
- 4. precisepeg.com [precisepeg.com]
- 5. m-PEG16-alcohol, CAS 133604-58-7 | AxisPharm [axispharm.com]
- 6. medkoo.com [medkoo.com]



 To cite this document: BenchChem. [In-Depth Technical Guide to m-PEG16-alcohol: Molecular Weight and Purity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032618#m-peg16-alcohol-molecular-weight-and-purity]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com